

Z-Yvad-fmk Stock Solution Preparation: A Detailed Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Z-Yvad-fmk	
Cat. No.:	B6592521	Get Quote

For researchers, scientists, and drug development professionals, the precise preparation of inhibitor stock solutions is paramount for reproducible and reliable experimental outcomes. This document provides a comprehensive, step-by-step guide for the preparation of a **Z-Yvad-fmk** stock solution, a potent and cell-permeable inhibitor of caspase-1 and caspase-4 with significant applications in apoptosis and inflammation research.

Introduction

Z-Yvad-fmk (N-Benzyloxycarbonyl-Tyr-Val-Ala-Asp(OMe)-fluoromethylketone) is an irreversible inhibitor that covalently binds to the catalytic site of specific caspases, thereby blocking their activity. It is a critical tool for studying caspase-dependent signaling pathways, particularly in the context of inflammasome activation and pyroptosis. Accurate preparation and storage of **Z-Yvad-fmk** stock solutions are essential to maintain its potency and ensure the validity of experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Z-Yvad-fmk**, facilitating quick reference for calculations and experimental design.



Property	Value	Source(s)
Molecular Weight	630.66 g/mol	[1][2]
Chemical Formula	C31H39FN4O9	[1][2]
CAS Number	210344-97-1	[1][2]
Purity	≥95% (typically >99%)	[1]
Solubility	Soluble in DMSO (e.g., 100 mg/mL or 158.56 mM)	[1][2]
Insoluble in water and ethanol	[1]	
Recommended Stock Solution Concentration	2-10 mM in DMSO	
Typical Working Concentration	5-100 μM in cell culture medium	[1][3][4]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 1 year (aliquoted)	[1]

Experimental Protocol: Z-Yvad-fmk Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **Z-Yvad-fmk** in DMSO.

Materials:

- **Z-Yvad-fmk** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- · Pipettes and sterile, filtered pipette tips



- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Equilibrate Reagents: Allow the Z-Yvad-fmk powder and DMSO to come to room temperature before opening to prevent moisture condensation.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following calculation:
 - Mass (mg) = Molarity (M) x Volume (L) x Molecular Weight (g/mol)
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:
 - Mass (mg) = 0.01 mol/L * 0.001 L * 630.66 g/mol = 6.3066 mg
- Weigh Powder: Carefully weigh out 6.31 mg of Z-Yvad-fmk powder and transfer it to a sterile microcentrifuge tube.
- Add Solvent: Add 1 mL of anhydrous/high-purity DMSO to the microcentrifuge tube containing the Z-Yvad-fmk powder.
- Dissolve: Vortex the solution thoroughly for 1-2 minutes to dissolve the powder completely. If necessary, gentle warming in a 37°C water bath or brief sonication can aid in dissolution.[3] Visually inspect the solution to ensure there are no visible particulates.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1]

Application Protocol: Inhibition of Caspase-1 Activity in Cell Culture

Methodological & Application





This protocol provides a general guideline for using the **Z-Yvad-fmk** stock solution to inhibit caspase-1 activity in a cell-based assay.

Materials:

- Cells of interest (e.g., macrophages)
- Appropriate cell culture medium and supplements
- Inducer of apoptosis or inflammasome activation (e.g., LPS and Nigericin)
- 10 mM Z-Yvad-fmk stock solution
- Phosphate-buffered saline (PBS)
- Assay-specific reagents (e.g., for measuring cell viability or cytokine release)

Procedure:

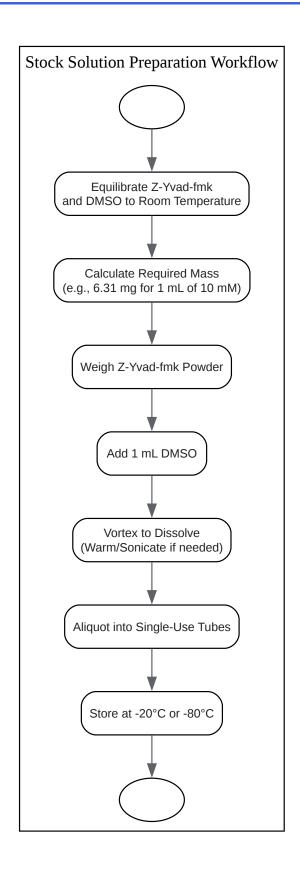
- Cell Seeding: Seed the cells in a multi-well plate at the desired density and allow them to adhere and grow overnight.
- Pre-treatment with Z-Yvad-fmk: The following day, dilute the 10 mM Z-Yvad-fmk stock solution in fresh cell culture medium to the desired final working concentration (e.g., 10 μM, 20 μM, or 50 μM). Remove the old medium from the cells and add the medium containing Z-Yvad-fmk. It is recommended to pre-incubate the cells with the inhibitor for 1-2 hours before adding the stimulus.[1]
- Induction of Apoptosis/Inflammasome Activation: Following the pre-incubation period, add the apoptosis or inflammasome-inducing agent (e.g., LPS followed by Nigericin) to the wells.
- Incubation: Incubate the cells for the desired period, as determined by the specific experimental requirements.
- Assay: After incubation, perform the desired assay to assess the effect of Z-Yvad-fmk on caspase-1 activity. This could include measuring the levels of cleaved IL-1β or IL-18 in the supernatant by ELISA, or assessing cell death via a viability assay.



Visualizations

The following diagrams illustrate the experimental workflow for preparing the **Z-Yvad-fmk** stock solution and the signaling pathway of caspase-1 inhibition.

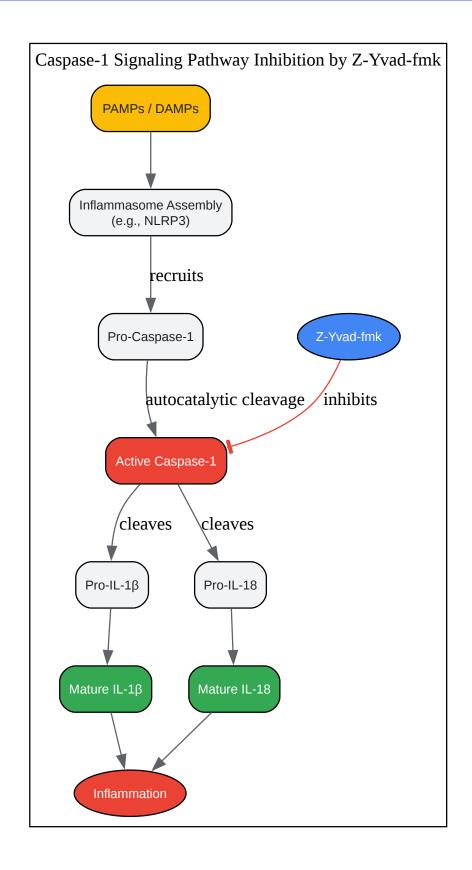




Click to download full resolution via product page

Caption: Experimental workflow for **Z-Yvad-fmk** stock solution preparation.





Click to download full resolution via product page

Caption: Inhibition of the Caspase-1 signaling pathway by **Z-Yvad-fmk**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. In vitro evaluation of the anti-apoptotic drug Z-VAD-FMK on human ovarian granulosa cell lines for further use in ovarian tissue transplantation PMC [pmc.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Z-Yvad-fmk Stock Solution Preparation: A Detailed Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6592521#step-by-step-guide-for-z-yvad-fmk-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com